

Essential Safety and Handling of Buccastem (Prochlorperazine Maleate)

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Compound of Interest

Compound Name: *Buccastem*

Cat. No.: *B10754465*

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For researchers, scientists, and drug development professionals, ensuring safe handling of active pharmaceutical ingredients is paramount. This guide provides essential, immediate safety and logistical information for handling **Buccastem** (prochlorperazine maleate), a phenothiazine-class antipsychotic and antiemetic. Adherence to these procedures is critical to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to protect against skin contact, inhalation, and eye contact with prochlorperazine maleate. The following table summarizes the recommended PPE for various laboratory tasks involving this compound.^{[1][2][3]}

Task	Gloves	Eye/Face Protection	Respiratory Protection	Protective Clothing
Handling Solid Compound (weighing, aliquoting)	Double nitrile gloves	Safety glasses with side shields or chemical splash goggles. A full-face shield is recommended if there is a risk of aerosolization.	A NIOSH-approved respirator should be used if not handled in a certified chemical fume hood or ventilated balance enclosure.[2][4]	Disposable, solid-front lab coat with tight cuffs.
Preparing Solutions	Double nitrile gloves	Chemical splash goggles. A full-face shield is recommended.	Work should be conducted in a certified chemical fume hood.	Disposable, solid-front, fluid-resistant lab coat with tight cuffs.
Administering to Cell Cultures or Animals	Double nitrile gloves	Safety glasses with side shields or chemical splash goggles.	Work should be conducted in a biological safety cabinet (BSC) or chemical fume hood.	Disposable, solid-front lab coat with tight cuffs.
Spill Cleanup	Double heavy-duty nitrile or neoprene gloves	Chemical splash goggles and a full-face shield.	A fit-tested N95 or higher respirator is recommended, with the specific type determined by the scale of the spill.	Disposable, fluid-resistant, solid-front gown or coveralls.
Waste Disposal	Double nitrile gloves	Safety glasses with side shields.	Not generally required if waste is properly contained.	Lab coat.

Experimental Protocols: Safe Handling and Storage

Handling:

- Always handle prochlorperazine maleate in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[5]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not eat, drink, or smoke in areas where the compound is handled.[1]
- Wash hands thoroughly before breaks and at the end of each work session.[1][5]
- Ensure thorough dedusting of the work area.[5]

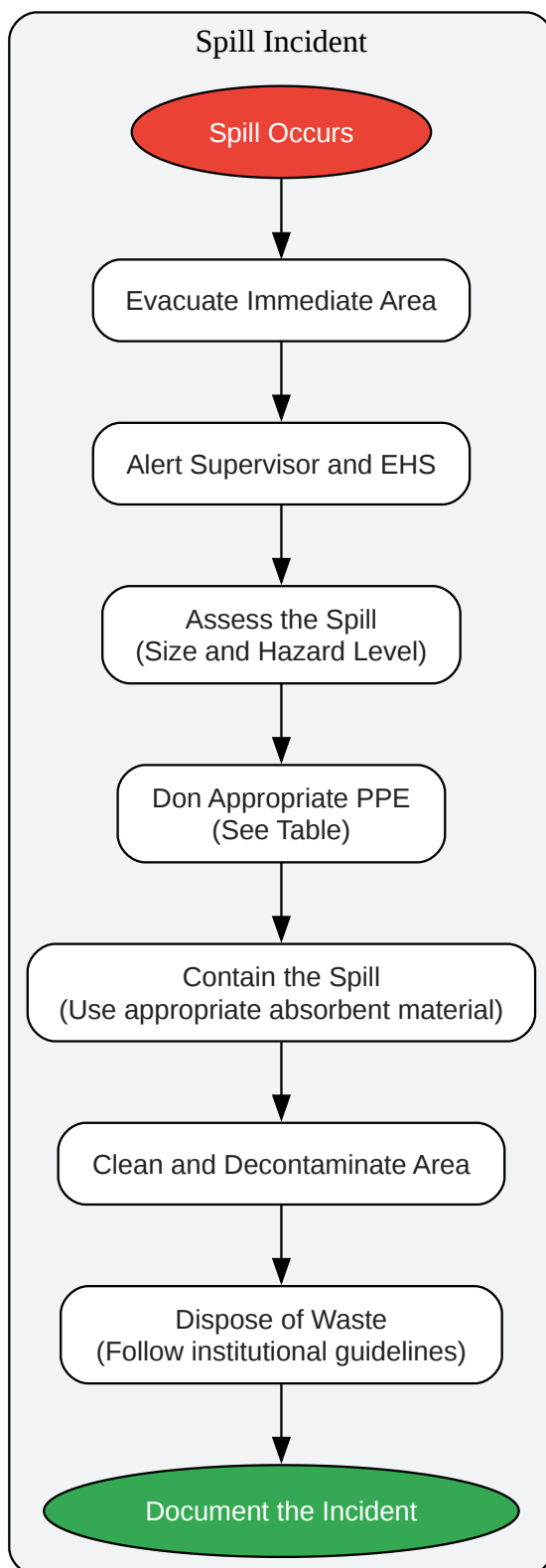
Storage:

- Keep the container tightly closed.[5]
- Store in a dry, cool, and well-ventilated place.[1]
- Protect from light.[6][7][8][9]
- Store locked up and out of the reach of children.[1]

Emergency Procedures

Spill Response Workflow

The following diagram outlines the procedural steps for responding to a spill of prochlorperazine maleate.



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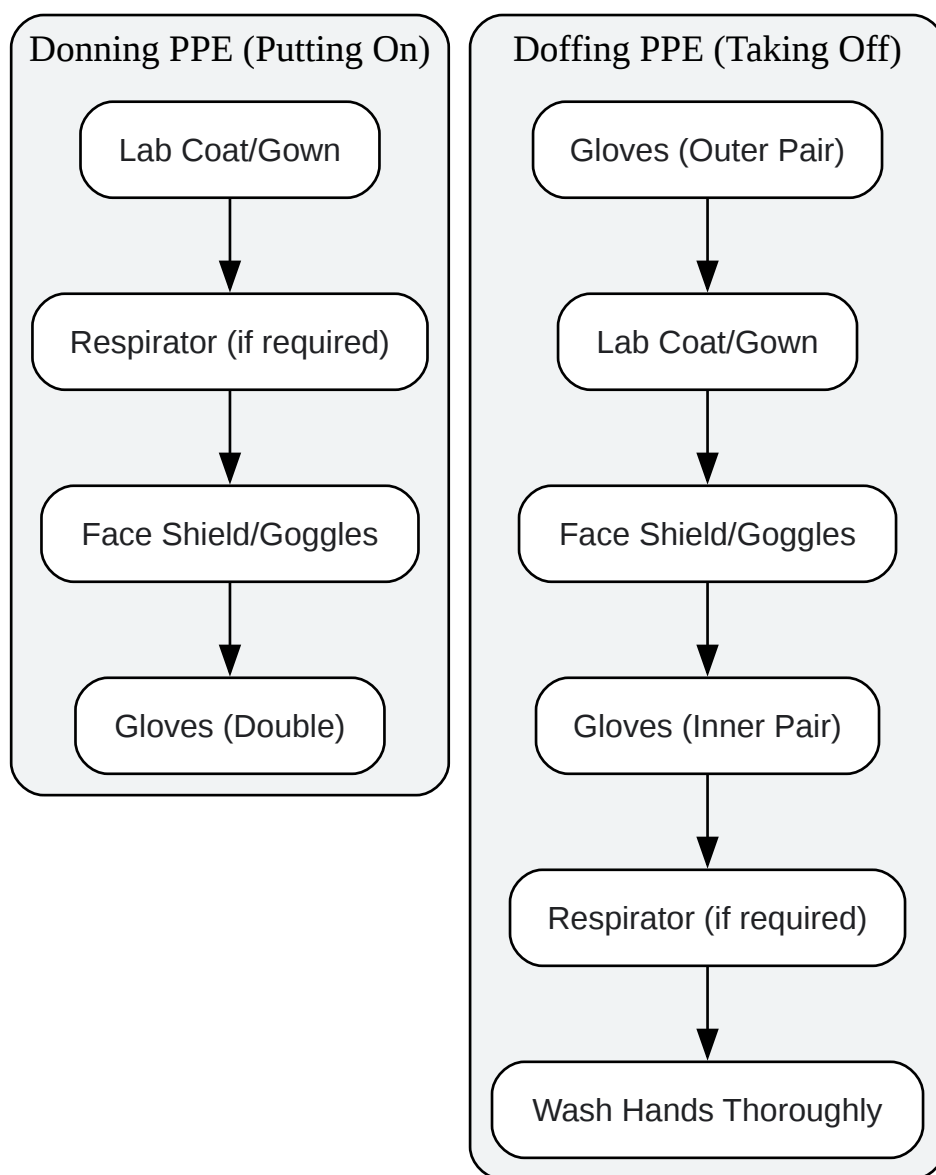
Spill Response Workflow Diagram

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation develops and persists.[\[1\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. If symptoms persist, call a doctor.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth. Never give anything by mouth to an unconscious person. Call a doctor.[\[1\]](#)

Donning and Doffing PPE

Proper procedure for putting on and taking off PPE is critical to prevent cross-contamination.



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PPE Donning and Doffing Sequence

Disposal Plan

All waste containing **Buccastem** or prochlorperazine maleate must be treated as hazardous chemical waste.

Operational Plan:

- Segregation: Segregate waste at the point of generation. Do not mix with general laboratory waste.
- Containment:
 - Solids: Collect in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Liquids: Collect in a designated, sealed, and clearly labeled hazardous waste container.
 - Sharps: All sharps (needles, scalpels, etc.) contaminated with prochlorperazine maleate must be disposed of in a designated sharps container that is puncture-resistant and leak-proof.[\[10\]](#)
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the name of the chemical (Prochlorperazine Maleate), and the associated hazards.
- Storage: Store waste containers in a designated, secure area away from incompatible materials, following all institutional guidelines for hazardous waste storage.

Disposal Procedure:

- Disposal of prochlorperazine maleate waste must be carried out through the institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Do not dispose of this chemical down the drain or in the regular trash.[\[11\]](#)[\[12\]](#)
- Follow all local, state, and federal regulations for the disposal of hazardous pharmaceutical waste.[\[13\]](#) For clinical research, this includes adherence to the Federal Resource Conservation and Recovery Act (RCRA) guidelines.[\[13\]](#)
- Maintain a manifest and certificate of destruction for all disposed waste for a minimum of three years.[\[13\]](#)

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